An In-depth Technical Guide to Erbium Sulfate

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Compound of Interest		
Compound Name:	*Erbium sulfate*	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **erbium sulfate**, its synthesis, and structural characteristics, tailored for a technical audience.

Chemical Formula and Structure

Erbium sulfate is an inorganic compound of the rare earth metal erbium. It primarily exists in two forms: the anhydrous salt and the octahydrate.

- Anhydrous **Erbium Sulfate**: The chemical formula is $Er_2(SO_4)_3$.[1][2] It presents as a pink crystalline solid.[1]
- **Erbium Sulfate** Octahydrate: The chemical formula is $Er_2(SO_4)_3 \cdot 8H_2O$.[3][4][5][6][7] This form consists of pink, monoclinic crystals.[3][6][7] It is isomorphic with the corresponding yttrium, praseodymium, and neodymium salts.[3]

The general chemical formula for rare earth sulfates is $RE_2(SO_4)_3 \cdot nH_2O$, where 'RE' represents a rare earth element.[8] Upon heating, **erbium sulfate** octahydrate loses its water of hydration.[3] Further heating to 850-950 °C will cause the loss of SO_3 to form $Er_2O_2SO_4$, and upon reaching 1050-1150 °C, it decomposes to erbium(III) oxide (Er_2O_3).[8]

Quantitative Data

The key physical and chemical properties of both anhydrous and octahydrate forms of **erbium sulfate** are summarized in the table below for easy comparison.

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Property	Anhydrous Erbium Sulfate	Erbium Sulfate Octahydrate
Molecular Formula	$Er_2(SO_4)_3$	$Er_2(SO_4)_3 \cdot 8H_2O$
Molar Mass	622.69 g/mol [1]	766.83 g/mol [4][7]
Appearance	Pink crystalline solid[1]	Pink monoclinic crystals[3][6]
Density	3.678 g/cm³[1][3]	3.217 g/cm³[1] or 3.205 g/cm³[3]
Melting Point	Decomposes on heating[3]	Decomposes at 400 °C[1]
Solubility in Water	Soluble with heat evolution[3]	16 g/100 mL at 20 °C; 6.53 g/100 mL at 40 °C[1][3]
CAS Number	13478-49-4[1][3]	10031-52-4[1][4][6][7]

Experimental Protocols

Synthesis of Erbium(III) Sulfate

A common method for the laboratory synthesis of **erbium sulfate** involves the reaction of erbium(III) oxide with sulfuric acid.[1]

Materials:

- Erbium(III) oxide (Er_2O_3)
- Concentrated sulfuric acid (H_2SO_4)
- Distilled water
- Beaker
- Stirring rod
- Heating plate (optional)
- Evaporating dish

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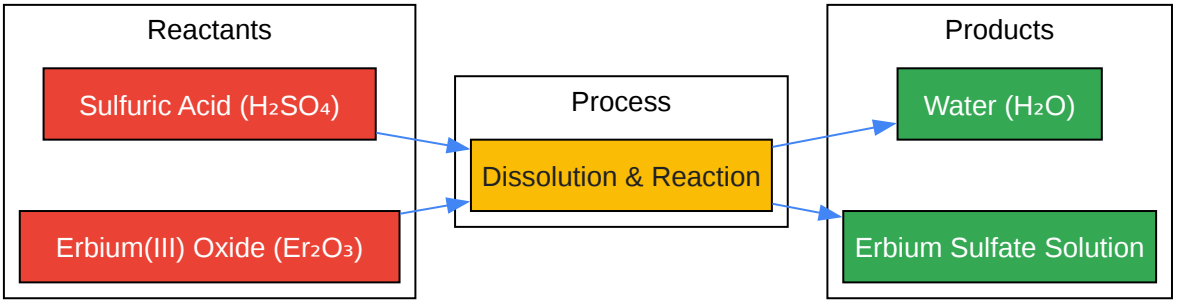
Procedure:

- Carefully add a stoichiometric amount of erbium(III) oxide powder to a beaker containing a calculated volume of sulfuric acid solution. The reaction is as follows: $Er_2O_3 + 3H_2SO_4 \rightarrow Er_2(SO_4)_3 + 3H_2O$[1]
- Stir the mixture gently. The reaction may be exothermic. If necessary, gentle heating can be applied to facilitate the dissolution of the oxide.
- Once the erbium oxide has completely dissolved, a clear pink solution of **erbium sulfate** will be formed.
- For the preparation of **erbium sulfate** octahydrate crystals, the resulting solution can be transferred to an evaporating dish and allowed for slow evaporation at room temperature (20-25 °C).[3]
- As the water evaporates, pink monoclinic crystals of $Er_2(SO_4)_3 \cdot 8H_2O$ will form.
- The crystals can then be collected by filtration and dried.

Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **erbium sulfate**.



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Caption: Workflow for the synthesis of **erbium sulfate**.

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